

Application Note: Quantification of Dioxopromethazine Hydrochloride using UV Spectrophotometry

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Compound of Interest

Compound Name: *Dioxopromethazine*

CAS No.: *13582-96-2*

Cat. No.: *B15612301*

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Introduction

Dioxopromethazine hydrochloride is a phenothiazine derivative with potential applications in pharmaceuticals.[1] Accurate and precise quantification of this compound is crucial for quality control, formulation development, and research purposes. This application note describes a UV spectrophotometric method for the quantification of **Dioxopromethazine** hydrochloride.

Ultraviolet (UV) spectrophotometry is a widely used analytical technique in the pharmaceutical industry for its simplicity, speed, and cost-effectiveness.[2] The method is based on the principle that the analyte in solution absorbs monochromatic light in the UV range (200-400 nm).[2] The amount of light absorbed is directly proportional to the concentration of the analyte, following the Beer-Lambert law.

Due to the structural similarity of **Dioxopromethazine** hydrochloride to Promethazine hydrochloride, a well-characterized phenothiazine, the analytical methods developed for

Promethazine can serve as a strong foundation for developing a method for **Dioxopromethazine**.^[1] However, it is crucial to experimentally determine the specific absorption maximum (λ_{max}) for **Dioxopromethazine** hydrochloride as the sulfone group will influence its electronic absorption spectrum.

Materials and Methods

Materials

- **Dioxopromethazine** hydrochloride reference standard (Purity $\geq 95\%$)
- Methanol (HPLC grade)
- Ethanol (HPLC grade)
- 0.1 N Hydrochloric acid
- Distilled or deionized water
- Volumetric flasks (Class A)
- Pipettes (Class A)
- Quartz cuvettes (1 cm path length)

Apparatus

- UV-Visible Spectrophotometer (double beam) with a spectral bandwidth of 1 nm or less.
- Analytical balance

Experimental Protocols

Protocol 1: Determination of Maximum Absorbance Wavelength (λ_{max})

- Preparation of Standard Stock Solution: Accurately weigh 10 mg of **Dioxopromethazine** hydrochloride reference standard and transfer it to a 100 mL volumetric flask. Dissolve and

dilute to volume with the chosen solvent (e.g., 0.1 N Hydrochloric acid). This prepares a 100 µg/mL stock solution.

- **Preparation of Working Standard Solution:** From the stock solution, pipette 5 mL into a 50 mL volumetric flask and dilute to volume with the same solvent to obtain a working standard solution of 10 µg/mL.
- **UV Spectrum Scan:** Fill a quartz cuvette with the working standard solution and another with the solvent to be used as a blank. Place the cuvettes in the spectrophotometer.
- **Scan:** Scan the spectrum of the working standard solution in the UV range of 200-400 nm against the solvent blank.
- **λ_{max} Determination:** Identify the wavelength at which the maximum absorbance is observed. This wavelength is the λ_{max} for **Dioxopromethazine** hydrochloride in the chosen solvent.

Protocol 2: Preparation of Calibration Curve

- **Standard Solutions:** From the 100 µg/mL stock solution, prepare a series of standard solutions by transferring appropriate aliquots into 10 mL volumetric flasks and diluting to volume with the solvent. A suggested concentration range is 2, 4, 6, 8, 10, and 12 µg/mL.
- **Absorbance Measurement:** Measure the absorbance of each standard solution at the predetermined λ_{max} against the solvent blank.
- **Calibration Curve Construction:** Plot a graph of absorbance versus concentration.
- **Linearity Assessment:** Perform a linear regression analysis on the data. The correlation coefficient (r²) should be close to 0.999.

Protocol 3: Quantification of Dioxopromethazine in a Sample

- **Sample Preparation:** Prepare the sample solution by accurately weighing a quantity of the formulation, dissolving it in the chosen solvent, and diluting it to obtain a final concentration within the calibration curve range.

- **Absorbance Measurement:** Measure the absorbance of the sample solution at the λ_{max} against the solvent blank.
- **Concentration Determination:** Determine the concentration of **Dioxopromethazine** hydrochloride in the sample solution by interpolating the absorbance value on the calibration curve or using the regression equation.

Data Presentation

The quantitative data for the UV spectrophotometric method for **Dioxopromethazine** hydrochloride should be summarized in tables for clarity and easy comparison.

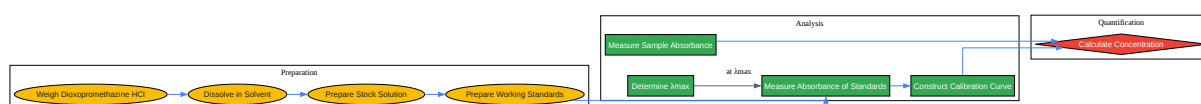
Table 1: Linearity Data for **Dioxopromethazine** Hydrochloride

Concentration ($\mu\text{g/mL}$)	Absorbance (at λ_{max})
2	[Absorbance Value]
4	[Absorbance Value]
6	[Absorbance Value]
8	[Absorbance Value]
10	[Absorbance Value]
12	[Absorbance Value]
Linear Regression	
Slope (m)	[Value]
Intercept (c)	[Value]
Correlation Coefficient (r^2)	[Value]

Table 2: Method Validation Parameters

Parameter	Result	Acceptance Criteria
Linearity Range ($\mu\text{g/mL}$)	2 - 12	$r^2 \geq 0.999$
Precision (% RSD)		
- Intraday	[Value]	$\leq 2\%$
- Interday	[Value]	$\leq 2\%$
Accuracy (% Recovery)	[Value]	98 - 102%
Limit of Detection (LOD) ($\mu\text{g/mL}$)	[Value]	Calculated
Limit of Quantification (LOQ) ($\mu\text{g/mL}$)	[Value]	Calculated

Visualizations



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Caption: Experimental workflow for **Dioxopromethazine** HCl quantification.

Caption: Relationship between Beer-Lambert Law and quantification.

Conclusion

The described UV spectrophotometric method provides a simple, rapid, and reliable approach for the quantification of **Dioxopromethazine** hydrochloride. The method is suitable for routine quality control and research applications. It is imperative that the analytical wavelength (λ_{max}) is experimentally determined for **Dioxopromethazine** hydrochloride in the selected solvent prior to method validation and sample analysis. The validation of the method should be performed according to ICH guidelines to ensure its accuracy, precision, and linearity.

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References

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 2. GSRS [gsrs.ncats.nih.gov]
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